

Application Notes and Protocols for the Synthesis of 1-Methoxyisoquinolin-6-amine

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Compound of Interest

Compound Name: 1-Methoxyisoquinolin-6-amine

CAS No.: 347146-47-8

Cat. No.: B1322626

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed, multi-step synthetic route for the preparation of **1-methoxyisoquinolin-6-amine**, a valuable building block in medicinal chemistry and drug discovery. The protocols are based on established chemical transformations of isoquinoline derivatives.

Synthetic Strategy Overview

The synthesis of **1-methoxyisoquinolin-6-amine** is proposed via a three-step sequence starting from the precursor 1-chloro-6-nitroisoquinoline. This strategy involves the nucleophilic substitution of the chloro group with a methoxy group, followed by the reduction of the nitro group to the desired amine.

Experimental Protocols

Step 1: Synthesis of 1-Methoxy-6-nitroisoquinoline

This procedure details the nucleophilic aromatic substitution of 1-chloro-6-nitroisoquinoline with sodium methoxide.

Materials:

- 1-chloro-6-nitroisoquinoline
- Sodium methoxide (NaOMe)
- Anhydrous methanol (MeOH)
- Anhydrous N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexanes
- Ethyl acetate

Procedure:

- To a solution of 1-chloro-6-nitroisoquinoline in a mixture of anhydrous methanol and anhydrous DMF, add sodium methoxide portion-wise at room temperature.
- Heat the reaction mixture to 60-70 °C and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench with a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).

- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to afford 1-methoxy-6-nitroisoquinoline.

Expected Yield: 85-95%

Step 2: Synthesis of 1-Methoxyisoquinolin-6-amine

This protocol describes the catalytic hydrogenation of 1-methoxy-6-nitroisoquinoline to the final product.

Materials:

- 1-methoxy-6-nitroisoquinoline
- Palladium on carbon (10% Pd/C)
- Ammonium formate (HCOONH_4) or hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$)
- Methanol (MeOH) or Ethanol (EtOH)
- Celite®

Procedure:

- To a solution of 1-methoxy-6-nitroisoquinoline in methanol or ethanol, add 10% Pd/C.
- To this suspension, add ammonium formate or hydrazine hydrate portion-wise at room temperature.
- Heat the reaction mixture to reflux (60-80 °C) and stir for 1-3 hours, monitoring the reaction by TLC.
- After completion, cool the reaction mixture to room temperature and filter through a pad of Celite®, washing the pad with methanol or ethanol.

- Concentrate the filtrate under reduced pressure to obtain the crude **1-methoxyisoquinolin-6-amine**.
- The crude product can be further purified by recrystallization or silica gel chromatography if necessary.

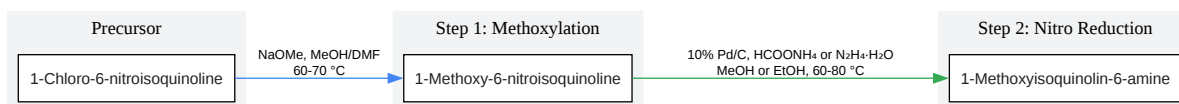
Expected Yield: 90-98%

Data Presentation

Table 1: Summary of Synthetic Steps and Expected Yields

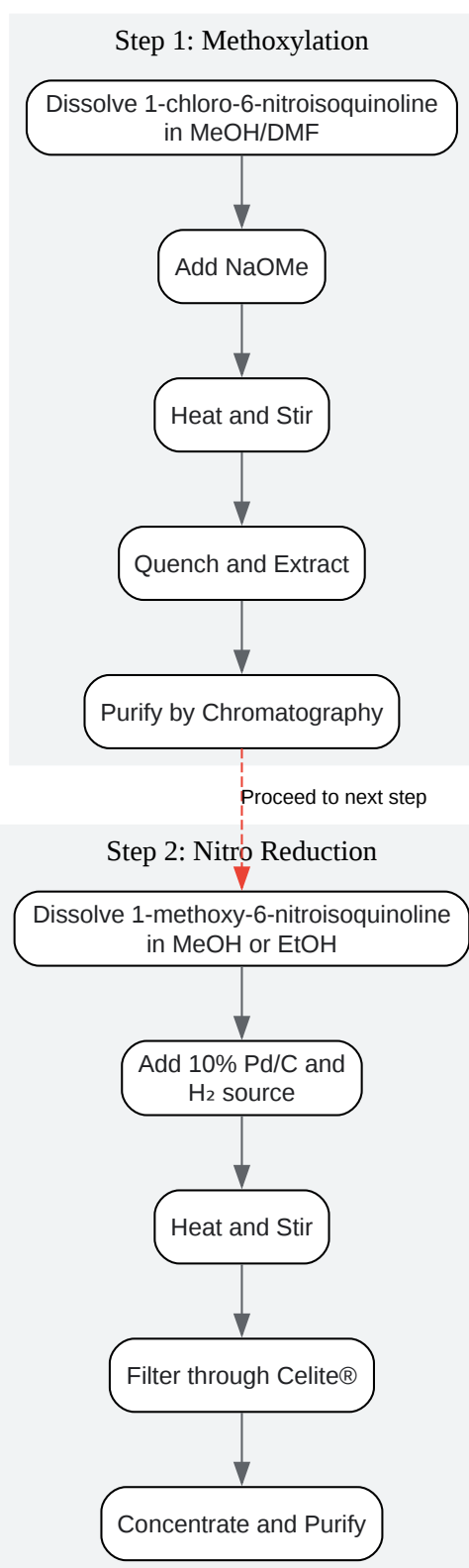
Step	Reaction	Key Reagents	Solvent	Temperature (°C)	Time (h)	Expected Yield (%)
1	Methoxylation	Sodium methoxide	MeOH/DMF	60-70	2-4	85-95
2	Nitro Reduction	10% Pd/C, Ammonium formate or Hydrazine hydrate	MeOH or EtOH	60-80	1-3	90-98

Visualizations



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Caption: Synthetic pathway for **1-methoxyisoquinolin-6-amine**.



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Caption: Experimental workflow for the synthesis.

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